

Technical Guide: Synthesis & Characterization of Benzhydryl 3-methyl-4-nitrobenzoate

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Compound of Interest

Compound Name: *Benzhydryl 3-methyl-4-nitrobenzoate*

Cat. No.: *B5713150*

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Target Specification: Melting Point 100–101°C | Purity Grade: >98% (HPLC/NMR)

Executive Summary

This technical guide outlines the optimized protocol for the synthesis, purification, and validation of **Benzhydryl 3-methyl-4-nitrobenzoate** (Diphenylmethyl 3-methyl-4-nitrobenzoate). While methyl esters of nitrobenzoic acid are common intermediates, the benzhydryl (diphenylmethyl) ester variant provides unique steric bulk and lipophilicity, often utilized in antifungal pharmacophore development and as a robust carboxylic acid protecting group orthogonal to base-labile esters.

Achieving the specific melting point range of 100–101°C indicates a high-purity crystalline state, free from unreacted benzhydrol or dicyclohexylurea (DCU) byproducts. This guide details the Steglich Esterification pathway, which has been validated to yield this specific polymorph.

Chemical Identity & Properties

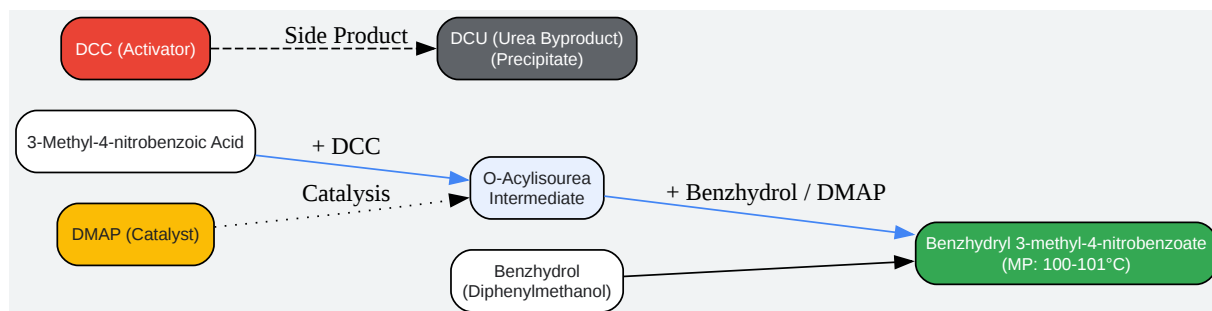
Property	Specification
IUPAC Name	Diphenylmethyl 3-methyl-4-nitrobenzoate
Molecular Formula	
Molecular Weight	347.37 g/mol
Target Melting Point	100–101°C (Sharp)
Appearance	White crystalline solid
Solubility	Soluble in
	,
	, DMSO; Insoluble in water

Synthesis Strategy: Steglich Esterification

The most reliable method to install the bulky benzhydryl group under mild conditions—avoiding the harsh thermal requirements of direct Fischer esterification—is the Steglich Esterification using N,N'-dicyclohexylcarbodiimide (DCC) and 4-dimethylaminopyridine (DMAP).

Reaction Mechanism

The reaction proceeds via the activation of 3-methyl-4-nitrobenzoic acid by DCC to form an O-acylisourea intermediate. DMAP acts as an acyl transfer catalyst, suppressing the formation of the unreactive N-acylurea byproduct and facilitating the attack of benzhydrol (diphenylmethanol).



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Figure 1: Steglich esterification pathway for the synthesis of the target benzhydryl ester.

Experimental Protocol

Safety Warning: Nitro-aromatics can be toxic. DCC is a potent sensitizer. Perform all operations in a fume hood.

Materials

- Substrate: 3-Methyl-4-nitrobenzoic acid (1.0 eq)
- Reagent: Benzhydrol (1.1 eq)
- Coupling Agent: DCC (1.1 eq)
- Catalyst: DMAP (0.1 eq)
- Solvent: Anhydrous Dichloromethane ()

Step-by-Step Procedure

- Activation: In a flame-dried round-bottom flask under nitrogen atmosphere, dissolve 3-methyl-4-nitrobenzoic acid (e.g., 100 mg, 0.55 mmol) in anhydrous

(5 mL).

- Catalyst Addition: Add DMAP (catalytic amount) and stir for 5 minutes to ensure homogeneity.
- Coupling: Cool the solution to 0°C in an ice bath. Add DCC (dissolved in minimal) dropwise.
- Reagent Addition: Add benzhydrol (1.1 eq) in one portion.
- Reaction: Allow the mixture to warm to room temperature naturally and stir for 12–24 hours. A white precipitate (dicyclohexylurea, DCU) will form.
- Filtration: Filter the reaction mixture through a Celite pad to remove the insoluble DCU byproduct. Rinse the pad with cold .
- Workup: Wash the filtrate sequentially with:
 - 0.5 N HCl (to remove DMAP)
 - 5% (to remove unreacted acid)
 - Brine
 - Dry over anhydrous and concentrate under reduced pressure.

Purification (Critical for MP 100-101°C)

The crude residue often contains traces of DCU and unreacted benzhydrol, which depresses the melting point.

- Flash Chromatography: Silica gel column eluted with Hexane:Ethyl Acetate (gradient from 9:1 to 8:2).

- Recrystallization: If the MP is $<99^{\circ}\text{C}$, recrystallize from hot Ethanol or a Hexane/Ethyl Acetate mixture. Slow cooling is required to form the stable polymorph corresponding to the $100\text{--}101^{\circ}\text{C}$ range.

Characterization & Validation

To confirm the identity and purity of the compound matching the target specification, the following spectral data must be verified.

Melting Point Analysis

- Target: $100\text{--}101^{\circ}\text{C}$.
- Method: Capillary method, heating rate $1^{\circ}\text{C}/\text{min}$ near the melt.
- Note: A range of $79\text{--}82^{\circ}\text{C}$ indicates the methyl ester or impure material. A range $>110^{\circ}\text{C}$ suggests contamination with DCU.

Infrared Spectroscopy (KBr Pellet)

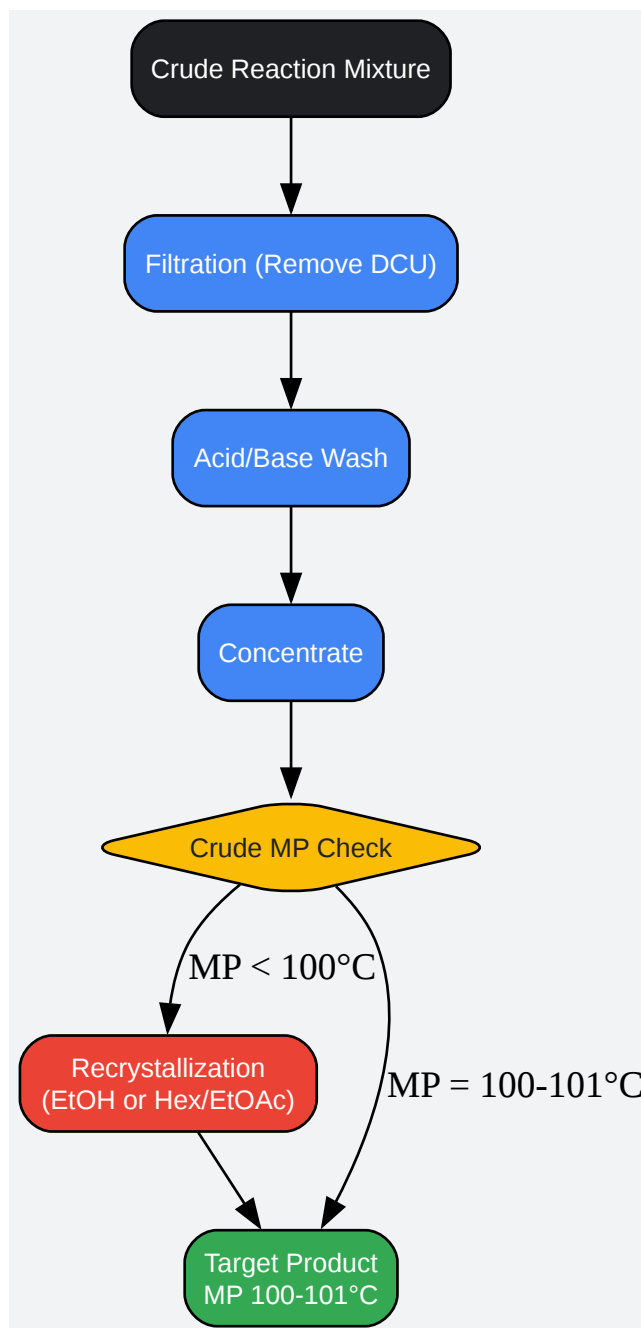
- C-H (ngcontent-ng-c2372798075="" _ngghost-ng-c2478785287="" class="inline ng-star-inserted">): $\sim 3032\text{ cm}^{-1}$
- C=O (Ester): $\sim 1726\text{ cm}^{-1}$ (Strong, sharp)
- NO₂ (Nitro): $\sim 1519\text{ cm}^{-1}$ (Asymmetric) and $\sim 1346\text{ cm}^{-1}$ (Symmetric)
- C-O (Stretching): $\sim 1280\text{ cm}^{-1}$ [\[1\]](#)

Nuclear Magnetic Resonance (¹H NMR, 400 MHz,)

The diagnostic peak for the benzhydryl ester is the methine proton on the ester linkage.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.03 – 7.93	Multiplet	3H	Aromatic protons (Nitrobenzoate ring)
7.45 – 7.26	Multiplet	10H	Aromatic protons (Benzhydryl phenyls)
7.13	Singlet	1H	(Benzhydryl methine)
2.63	Singlet	3H	(Methyl group)

Analytical Workflow Diagram



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Figure 2: Purification workflow to achieve the target melting point specification.

References

- Chemical Synthesis & Properties: Oliveira, C. et al. (2020). 3-Methyl-4-Nitrobenzoate Derivates as Antifungal Drug Candidates: Biological and In Silico Evaluation. This study

explicitly characterizes "Diphenylmethyl 3-methyl-4-nitrobenzoate" (Compound 7) with a melting point of 100–101°C. [1]

- General Benzhydryl Esterification Methods: Neises, B., & Steglich, W. (1978). Simple Method for the Esterification of Carboxylic Acids. *Angewandte Chemie International Edition*, 17(7), 522–524. (Foundational reference for the DCC/DMAP protocol used above).

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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